

1-Ethoxypent-1-ene as chemical intermediate in organic synthesis

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Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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Basic Chemical Data of 1-Ethoxypent-1-ene

The table below summarizes the available identification and physical property data for **1-Ethoxypent-1-ene** [1] [2].

Property	Value
CAS Number	5909-75-1 [2]
IUPAC Name	1-ethoxypent-1-ene [2]
Molecular Formula	C ₇ H ₁₄ O [1] [2]
Molecular Weight	114.19 g/mol [2]
Canonical SMILES	CCCC=COCC [2]
InChI Key	CAZZAKUBLDUZNK-UHFFFAOYSA-N [2]
Synonym	1-Ethoxy-1-pentene [1] [2]

Plausible Synthetic Applications and General Protocols

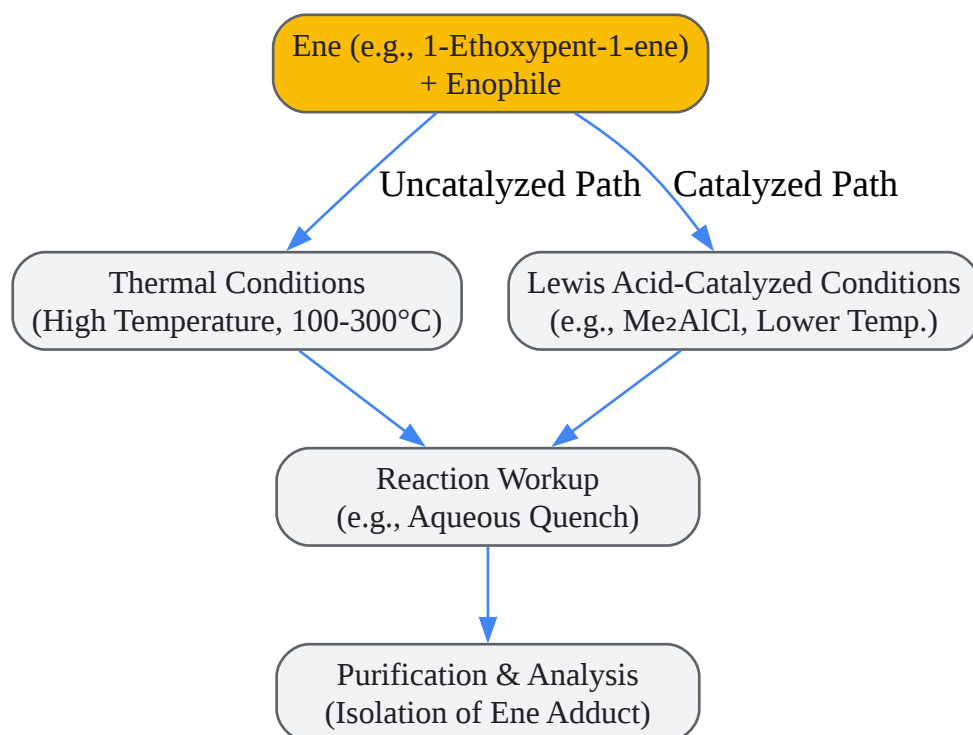
Although direct applications for **1-ethoxypent-1-ene** are not documented, its structure suggests potential reactivity. The molecule is an **enol ether**, characterized by an alkene group directly attached to an oxygen atom. This group is electron-rich, making it a potential participant as the "ene" component in **Ene Reactions** or as a substrate in other reactions involving electron-rich alkenes [3] [4].

Here are two major reaction types for which general protocols can be proposed.

The Ene Reaction

The ene reaction is a pericyclic reaction between an alkene with an allylic hydrogen (the **ene**) and a compound with an electron-deficient multiple bond (the **enophile**), resulting in the formation of a new sigma bond with migration of the double bond [3] [4].

- **Reaction Workflow** The diagram below outlines the general workflow for conducting an ene reaction.



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- **Detailed Protocol: Lewis Acid-Catalyzed Ene Reaction** This protocol is adapted from general methods for carbonyl-ene reactions [3].

Materials:

- **Ene: 1-Ethoxypent-1-ene** (e.g., 1.0 mmol).
- **Enophile:** An aldehyde like glyoxylic acid (1.2 mmol).
- **Lewis Acid Catalyst:** Dimethylaluminum chloride (Me_2AlCl , 0.1-0.2 mmol).
- **Solvent:** Dichloromethane (DCM), dried over molecular sieves.
- **Equipment:** Flame-dried Schlenk flask under an inert atmosphere (N_2 or Ar), syringe pump, standard workup apparatus.

Procedure:

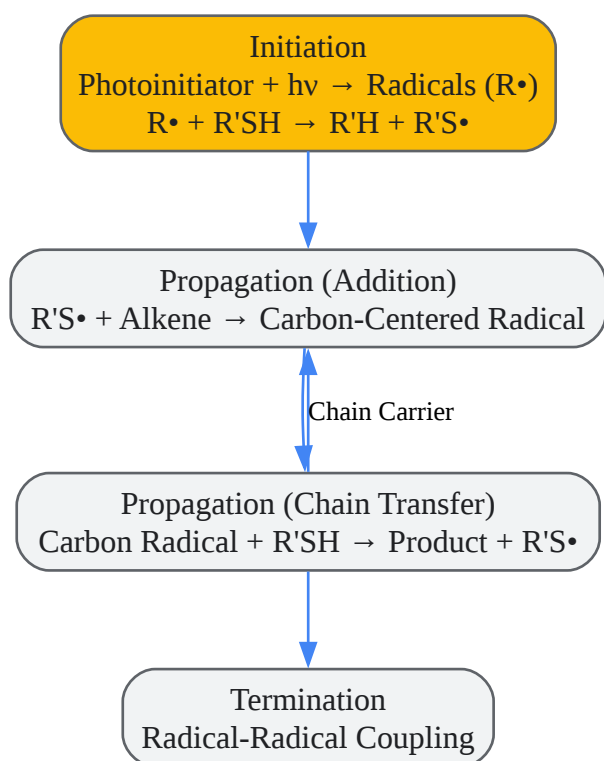
- **Setup:** Charge the Schlenk flask with **1-ethoxypent-1-ene** in anhydrous DCM and cool to 0°C .
- **Catalyst Addition:** Add the Lewis acid catalyst (e.g., Me_2AlCl) dropwise via syringe. The solution may turn yellow.
- **Reaction:** Add the enophile (e.g., glyoxylic acid) dissolved in DCM dropwise over 15 minutes. Let the reaction stir and warm to room temperature. Monitor by TLC or GC-MS.
- **Quench:** After completion, carefully quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl).
- **Extraction:** Extract the aqueous layer three times with DCM. Combine the organic layers and dry over anhydrous magnesium sulfate (MgSO_4).
- **Purification:** Filter, concentrate under reduced pressure, and purify the crude product by flash chromatography on silica gel.

Notes: This reaction can proceed via a concerted but asynchronous mechanism or a stepwise pathway with a zwitterionic intermediate, depending on the reactivity of the components [3]. The use of a Lewis acid allows the reaction to proceed under much milder temperatures than the thermal version [3].

Radical Thiol-Ene Reaction

The radical thiol-ene reaction is a "click" chemistry reaction that adds a thiol across a double bond with anti-Markovnikov regioselectivity [5]. Enol ethers are highly reactive enes in this process [5].

- **Reaction Workflow** The following chart illustrates the steps and radical chain mechanism of the thiol-ene reaction.



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- **Detailed Protocol: Photoinitiated Thiol-Ene Reaction** This protocol follows the well-established radical mechanism [5].

Materials:

- **Ene: 1-Ethoxypent-1-ene** (1.0 mmol).
- **Thiol:** A functional thiol like 2-mercaptoethanol (1.0 mmol).
- **Photoinitiator:** 2,2-Dimethoxy-2-phenylacetophenone (DMPA, 0.05 mmol).
- **Solvent:** (Optional) Anhydrous dichloromethane or methanol, or neat.
- **Equipment:** Quartz or Pyrex reaction vessel, UV lamp (typically 365 nm), magnetic stirrer.

Procedure:

- **Setup:** In a vial, dissolve or mix **1-ethoxypent-1-ene**, the thiol, and the photoinitiator. If used, ensure the solvent is degassed with an inert gas for 10-15 minutes to minimize oxygen inhibition.
- **Reaction:** Place the vial under a UV lamp and stir vigorously. Irradiate for 1 to 6 hours, monitoring reaction progress by TLC or GC-MS.
- **Workup:** After completion, concentrate the mixture under reduced pressure.
- **Purification:** Purify the crude product via flash chromatography to isolate the thioether product.

Notes: The reaction is a chain process. The anti-Markovnikov product is formed due to the stability of the intermediate carbon-centered radical, which favors addition at the terminal carbon of the enol ether [5]. This reaction is highly efficient and often quantitative.

Key Considerations for Experimental Design

- **Lewis Acid and Solvent Compatibility:** In Lewis acid-catalyzed ene reactions, the choice of solvent is critical. Halocarbons like DCM are preferred, while ethereal solvents (THF, diethyl ether) will coordinate to the Lewis acid and deactivate it [3].
- **Handling of Reagents:** Many Lewis acids used in ene reactions (e.g., alkylaluminum halides) are moisture-sensitive and pyrophoric. They must be handled under a strict inert atmosphere using standard Schlenk techniques [3].
- **Competing Reactions:** Be aware of potential side reactions. Under thermal conditions, enol ethers like **1-ethoxypent-1-ene** can be prone to hydrolysis or polymerization [3]. In thiol-ene reactions, oxygen can act as an inhibitor by scavenging thiyl radicals, so degassing is recommended [5].

Conclusion

While **1-Ethoxypent-1-ene** lacks specific documented applications in the available literature, its structure as an enol ether makes it a promising candidate for **Ene reactions** and **radical Thiol-ene "click" chemistry**. The detailed protocols provided for these reaction types, based on well-established general methods, offer a practical starting point for researchers aiming to explore its utility as a chemical intermediate. Success will depend on careful experimental execution, particularly in handling sensitive catalysts and optimizing reaction conditions for specific target molecules.

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References

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